

# C.I. Basic Red 24: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: C.I. Basic red 24

Cat. No.: B1629531

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An In-depth Overview of the Chemical Structure, Properties, and Synthesis of a Key Azo Dye

**C.I. Basic Red 24** is a cationic, single-azo dye known for its vibrant red hue. It is primarily used in the textile industry for dyeing acrylic and diacetate fibers.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, and applications, tailored for researchers, scientists, and professionals in drug development and related fields.

## Chemical Structure and Identification

**C.I. Basic Red 24** is synthesized through the diazotization of 2-cyano-4-nitroaniline, which is then coupled with (N-ethylanilinoethyl)trimethylammonium methyl sulfate.<sup>[1]</sup> The resulting structure contains a characteristic azo bond (-N=N-) linking the two aromatic moieties, and a quaternary ammonium group which imparts its cationic nature.

Chemical Structure:

(Note: This is a SMILES representation of the chemical structure, as a 2D diagram is not available in the search results.)

Table 1: Chemical Identifiers for **C.I. Basic Red 24**

Identifier	Value
Common Name	C.I. Basic Red 24
Synonyms	C.I. 11088, Cationic Red 24, Cationic Red 5BL
CAS Registry Number	37216-10-7[2]
Molecular Formula	C <sub>21</sub> H <sub>28</sub> N <sub>6</sub> O <sub>6</sub> S[2]
Molecular Weight	492.55 g/mol [2]
Chemical Class	Single Azo Dye[1]

## Physicochemical and Technical Properties

**C.I. Basic Red 24** is a dark blue-light red powder.[2] It is soluble in water, producing a blue-tinged red solution.[1] Its properties as a dye, particularly its fastness, are crucial for its industrial applications.

Table 2: Physicochemical and Fastness Properties of **C.I. Basic Red 24**

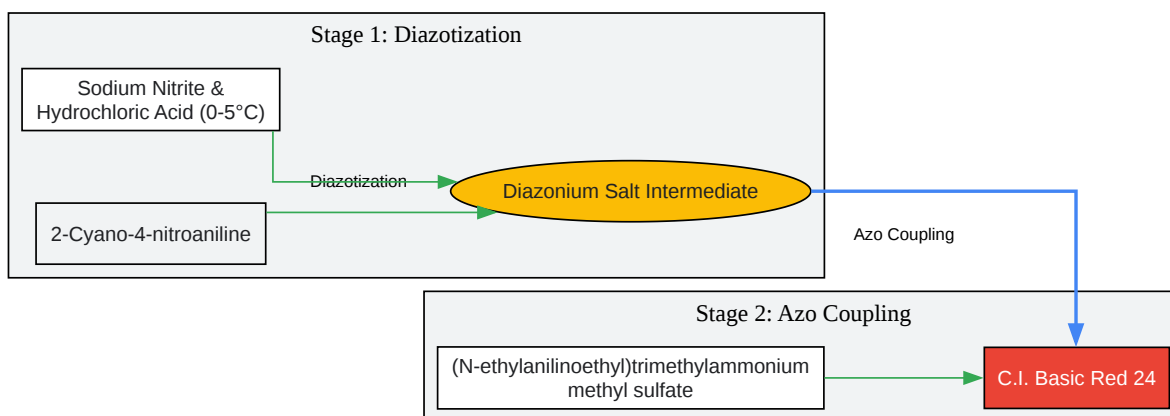
Property	Description
Physical Appearance	Dark blue light red powder.[2]
Solubility in Water	Soluble, forming a blue-tinged red solution.[1]
Behavior in Strong Acid	In concentrated sulfuric acid, the dye appears scarlet; upon dilution, it turns to a peach color.[1]
Thermal Stability	Stable during high-temperature dyeing at 120°C, with no change in color.[1]
Light Fastness (ISO)	6[1]
Perspiration Fastness (ISO)	5[1]
Ironing Fastness (ISO)	5[1]
Soaping Fastness (ISO)	5[1]

## Synthesis of C.I. Basic Red 24

The industrial synthesis of **C.I. Basic Red 24** is a two-stage process characteristic of azo dye production.

- **Diazotization:** The process begins with the diazotization of a primary aromatic amine, 2-cyano-4-nitroaniline. This reaction is typically carried out in an acidic medium at low temperatures with a source of nitrous acid (e.g., sodium nitrite) to form a reactive diazonium salt.
- **Azo Coupling:** The resulting diazonium salt is then reacted with a coupling component, in this case, (N-ethylanilinoethyl)trimethylammonium methyl sulfate. This electrophilic substitution reaction forms the stable azo compound, **C.I. Basic Red 24**.

Below is a diagram illustrating the logical workflow of this synthesis process.



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Caption: Synthesis workflow for **C.I. Basic Red 24**.

## Experimental Protocols

While specific industrial protocols are proprietary, the following sections outline generalized methodologies for the synthesis and application of **C.I. Basic Red 24** based on established chemical principles.

## General Synthesis Protocol

- Diazotization:
  - Suspend 2-cyano-4-nitroaniline in an aqueous solution of hydrochloric acid.
  - Cool the suspension to 0-5°C in an ice bath with constant stirring.
  - Slowly add a concentrated aqueous solution of sodium nitrite dropwise, maintaining the temperature below 5°C.
  - Continue stirring for 30-60 minutes after the addition is complete to ensure full conversion to the diazonium salt. The completion can be monitored by testing for the absence of the starting amine.
- Azo Coupling:
  - In a separate vessel, dissolve the coupling component, (N-ethylanilinoethyl)trimethylammonium methyl sulfate, in water.
  - Slowly add the cold diazonium salt solution to the coupling component solution with vigorous stirring.
  - Control the pH of the reaction mixture, typically maintaining slightly acidic to neutral conditions to facilitate the coupling reaction.
  - Allow the reaction to proceed for several hours at a controlled temperature.
  - The resulting dye may precipitate from the solution and can be isolated by filtration, followed by washing and drying.

## General Protocol for Dyeing Acrylic Fibers

- Preparation of the Dyebath:

- Prepare a dyebath with a specific liquor-to-goods ratio (e.g., 20:1).
- Add a dispersing agent and acetic acid to the bath to achieve a pH of approximately 4.5-5.5.
- Add sodium acetate as a pH buffer.
- Dissolve the required amount of **C.I. Basic Red 24** in hot water and add it to the dyebath.
- Dyeing Process:
  - Introduce the acrylic material into the dyebath at around 60°C.
  - Gradually raise the temperature of the dyebath to the boil (approximately 100°C) over 30-45 minutes.
  - Maintain the dyeing at this temperature for 60-90 minutes, depending on the desired shade depth.
  - After dyeing, cool the bath slowly to 70°C before rinsing the material.
- After-treatment:
  - Rinse the dyed material thoroughly with water.
  - A washing step with a non-ionic detergent at 60-70°C can be performed to remove any unfixed dye and improve fastness properties.
  - Finally, rinse with cold water and dry.

## Applications

The primary application of **C.I. Basic Red 24** is in the coloration of various materials. Its cationic nature makes it particularly effective for dyeing substrates with anionic characteristics.

- Textile Industry: It is extensively used for dyeing acrylic fibers, providing bright and strong red shades with good fastness. It is also used for dyeing diacetate and for printing on these fabrics.<sup>[1]</sup>

- Other Applications: **C.I. Basic Red 24** is also utilized in the coloring of paper, inks, and fluorescent pigments.<sup>[2]</sup>

## Conclusion

**C.I. Basic Red 24** is a commercially significant cationic azo dye with well-defined chemical properties and synthesis route. Its utility in the textile and other industries is a result of its vibrant color, good solubility, and affinity for acrylic substrates. The information provided in this guide serves as a foundational resource for researchers and scientists interested in the chemistry and application of this dye.

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